

An In-depth Technical Guide to the Physicochemical Properties of Docosane (C₂₂H₄₆)

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Compound of Interest

Compound Name: Docosane

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Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of the melting and boiling points of **docosane**, a straight-chain alkane with 22 carbon atoms. The document details its key thermal properties and outlines the standard experimental methodologies for their determination.

Physicochemical Data: Melting and Boiling Points

Docosane is a white, crystalline solid at standard conditions. Its thermal properties have been well-characterized, though slight variations in reported values exist depending on the purity of the sample and the experimental method used. The following table summarizes the reported melting and boiling points from various sources.

Physical Property	Value (°C)	Value (°F)	Pressure (for Boiling Point)	Source(s)
Melting Point	42-45	107.6-113	N/A	[1] [2] [3]
43-45	109.4-113	N/A	[4]	
43.8	110.8	N/A	[5]	
43-46	109.4-114.8	N/A	[6]	
43-47	109.4-116.6	N/A	[7]	
Boiling Point	369	696.2	1013 hPa (760 mmHg)	
368-369	694.4-696.2	Not Specified	[8]	[1] [3] [4]
~368.6	695.5	760 mmHg	[5]	
380	716	Not Specified	[9]	

Experimental Protocols for Determination

The determination of melting and boiling points are fundamental techniques for the characterization and purity assessment of chemical compounds like **docosane**.

2.1. Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid like **docosane**, this transition occurs over a narrow temperature range. Impurities typically depress the melting point and broaden the melting range. The capillary method is the most common technique.

Methodology:

- **Sample Preparation:** A small amount of dry, powdered **docosane** is introduced into a thin-walled capillary tube, which is sealed at one end. The sample is packed tightly to a height of 1-2 mm by tapping the sealed end on a hard surface.[\[10\]](#)

- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube with mineral oil) or a dedicated melting point apparatus with a heated metal block.
- **Heating and Observation:**
 - An initial rapid heating is performed to determine an approximate melting range. This saves time in subsequent, more accurate measurements.
 - For an accurate reading, a new sample is heated to about 5°C below the approximate melting point. The heating rate is then slowed to 1-2°C per minute.[\[10\]](#)
- **Data Recording:** Two temperatures are recorded:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire sample has completely melted into a clear liquid. The melting point is reported as the range from T1 to T2.[\[10\]](#)

2.2. Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

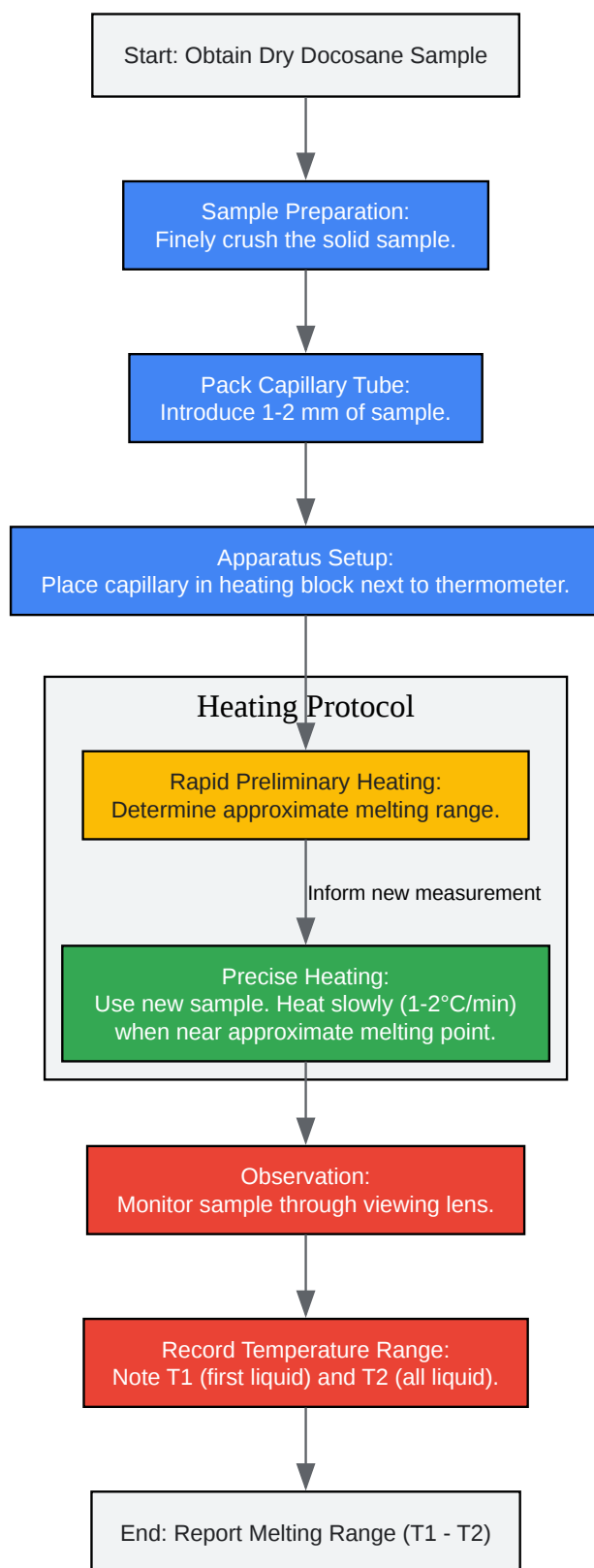
Methodology (Simple Distillation):

- **Apparatus Setup:** A suitable amount of the substance (if in liquid form or melted) is placed in a round-bottom flask. A distillation apparatus is assembled, including a condenser and a collection flask. A thermometer is positioned so that its bulb is just below the side arm leading to the condenser, ensuring it accurately measures the temperature of the vapor as it passes into the condenser.[\[10\]](#)
- **Heating:** The flask is heated gently. As the substance boils, vapor will rise and envelop the thermometer bulb.

- **Data Recording:** The temperature is recorded when it becomes constant. This stable temperature, observed during the collection of the distillate, is the boiling point of the substance at the given atmospheric pressure.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the standard procedure for determining the melting point of a solid organic compound such as **docosane**.



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Caption: Workflow for Melting Point Determination.

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